

6-Methyl-1-heptanol role as a mammalian metabolite

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Compound Focus: 6-Methyl-1-heptanol

CAS No.: 40742-11-8

Cat. No.: S3716399

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Chemical Identity and Basic Properties

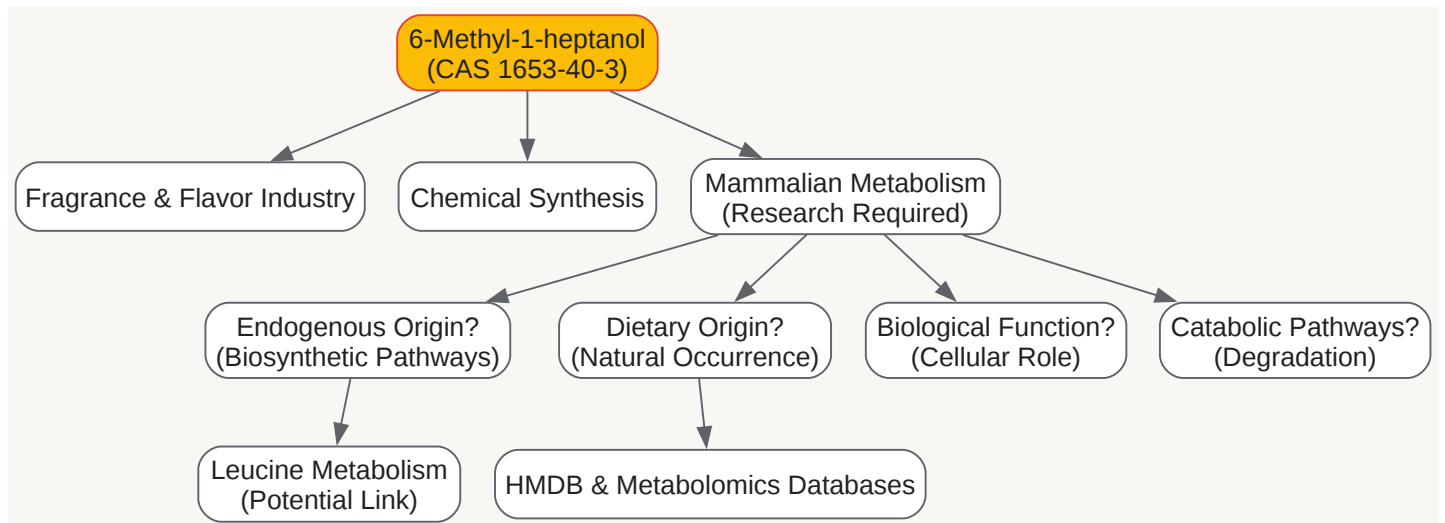
The search results confirm that **6-Methyl-1-heptanol** (CAS 1653-40-3) is a recognized chemical entity. The table below summarizes its fundamental properties compiled from chemical databases.

| Property | Value |
|---------------------|---|
| CAS Registry Number | 1653-40-3 [1] [2] [3] |
| Molecular Formula | C ₈ H ₁₈ O [4] [1] [2] |
| Molecular Weight | 130.23 g/mol [4] [1] [2] |
| IUPAC Name | 6-methylheptan-1-ol [1] |
| Classification | Primary alcohol; Branched-chain fatty alcohol [1] |
| Physical State | Colorless transparent liquid [4] [1] |
| Boiling Point | 187 °C (460.75 K) [1] [2] [3] |
| Melting Point | -106 °C [1] |

One database, ChemicalBook, explicitly classifies **6-Methyl-1-heptanol** as a **mammalian metabolite** [1]. However, the provided search results do not contain detailed experimental data or specific studies elucidating its precise biological role, synthesis, or degradation pathways within mammalian systems.

Research Context and Suggested Avenues

Given the limited specific data, the following diagram outlines potential research areas and contextual connections to help guide your investigation.



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This diagram highlights that while the compound's role is not fully defined, its structural class and known occurrences suggest plausible research directions.

How to Proceed with Your Research

To build a comprehensive technical guide, you may need to consult more specialized scientific resources. Here are some suggestions:

- **Consult Brofer Metabolomics Databases:** The Human Metabolome Database (HMDB) is a key resource. While the searched entry for the related compound "1-Heptanol" shows it is found in various foods and is a flavoring agent [5], searching HMDB directly for "**6-Methyl-1-heptanol**" may yield more targeted information.
- **Explore Leucine Metabolism:** **6-Methyl-1-heptanol** is structurally similar to leucine and its metabolites [6]. Investigating the broader context of **branched-chain fatty acid and alcohol metabolism** could provide valuable indirect insights.
- **Perform a Literature Review:** Use scientific databases like PubMed, Scopus, or Google Scholar to search for the CAS number (1653-40-3) or the compound name in the context of mammalian biology, biochemistry, or toxicology.

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References

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6. Expanding metabolism for biosynthesis of nonnatural alcohols - PMC [pmc.ncbi.nlm.nih.gov]

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